

Technical Guide to Guanosine- $^{13}\text{C}_{10}$, $^{15}\text{N}_5$: Safety, Properties, and Biological Roles

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Compound of Interest

Compound Name: Guanosine- $^{13}\text{C}_{10}$, $^{15}\text{N}_5$

Cat. No.: B12377984

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available material safety data, physicochemical properties, and key biological signaling pathways related to Guanosine- $^{13}\text{C}_{10}$, $^{15}\text{N}_5$. This isotopically labeled compound is a critical tool in various research fields, including metabolomics, nucleic acid biochemistry, and drug discovery.

Material Safety and Handling

While a comprehensive Material Safety Data Sheet (MSDS) for Guanosine- $^{13}\text{C}_{10}$, $^{15}\text{N}_5$ is not publicly available, information collated from various suppliers of its different forms (hydrates, salts, and nucleotide derivatives) provides essential safety and handling guidelines. It is imperative to handle this compound in a laboratory setting with appropriate personal protective equipment (PPE), including gloves, lab coats, and safety glasses.

General Safety Precautions

- **Ingestion:** Do not ingest. The toxicological properties of this specific labeled compound have not been fully investigated.
- **Inhalation:** Avoid inhaling dust or aerosols. For powdered forms, use in a well-ventilated area or under a fume hood.
- **Skin and Eye Contact:** Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water. Some related guanosine compounds are known to cause skin and eye irritation[1]

[2].

- Fire Hazards: Some forms are classified as combustible solids[3]. Use appropriate extinguishing media for surrounding fire.

Storage and Stability

Proper storage is crucial to maintain the integrity of this isotopically labeled compound.

- Temperature: Store in a freezer at -20°C[4][5].
- Light and Moisture: Protect from light and moisture. For solid forms, desiccation is recommended.
- Stability: Stable under recommended storage conditions.

Physicochemical Properties

The quantitative data for various forms of Guanosine- $^{13}\text{C}_{10},^{15}\text{N}_5$ are summarized in the tables below. These properties are essential for experimental design, particularly in applications like NMR spectroscopy and mass spectrometry.

Table 1: General Properties of Guanosine- $^{13}\text{C}_{10},^{15}\text{N}_5$ Forms

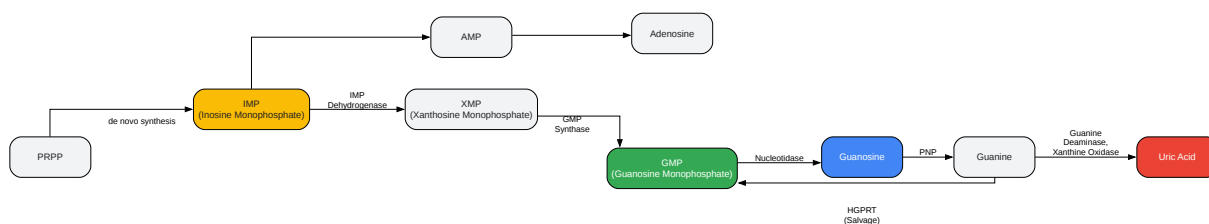
Property	Guanosine·H ₂ O (¹³ C ₁₀ , ¹⁵ N ₅)	Guanosine 5'-monophosphate, lithium salt (U- ¹³ C ₁₀ , U- ¹⁵ N ₅)	Guanosine- ¹³ C ₁₀ , ¹⁵ N ₅ 3',5'-cyclic monophosphate calcium salt	Guanosine 5'-triphosphate, sodium salt (¹³ C ₁₀ , ¹⁵ N ₅)
Synonyms	9-(β-D-Ribofuranosyl)guanine	-	GMP- ¹³ C ₁₀ , ¹⁵ N ₅	GTP- ¹³ C ₁₀ , ¹⁵ N ₅
Molecular Weight	316.15 g/mol	390.07 g/mol	379.13 g/mol	626.00 g/mol
Chemical Purity	98%	90%	95% (CP)	Not Specified
Isotopic Purity	98% ¹³ C, 98% ¹⁵ N	98% ¹³ C, 98% ¹⁵ N	99% atom ¹³ C, 98% atom ¹⁵ N	Not Specified
Form	Solid	Solution	Solid	Not Specified
Storage Temperature	-20°C	-20°C	-20°C	-20°C

Biological Significance and Signaling Pathways

Guanosine and its phosphorylated derivatives (GMP, cGMP, GDP, and GTP) are fundamental molecules in numerous cellular processes. Guanosine-¹³C₁₀,¹⁵N₅ serves as a tracer to elucidate these complex pathways.

Purine Metabolism

Guanosine is a central component of the purine metabolic pathway, which is essential for the synthesis of DNA and RNA precursors. The pathway involves both de novo synthesis and salvage pathways.

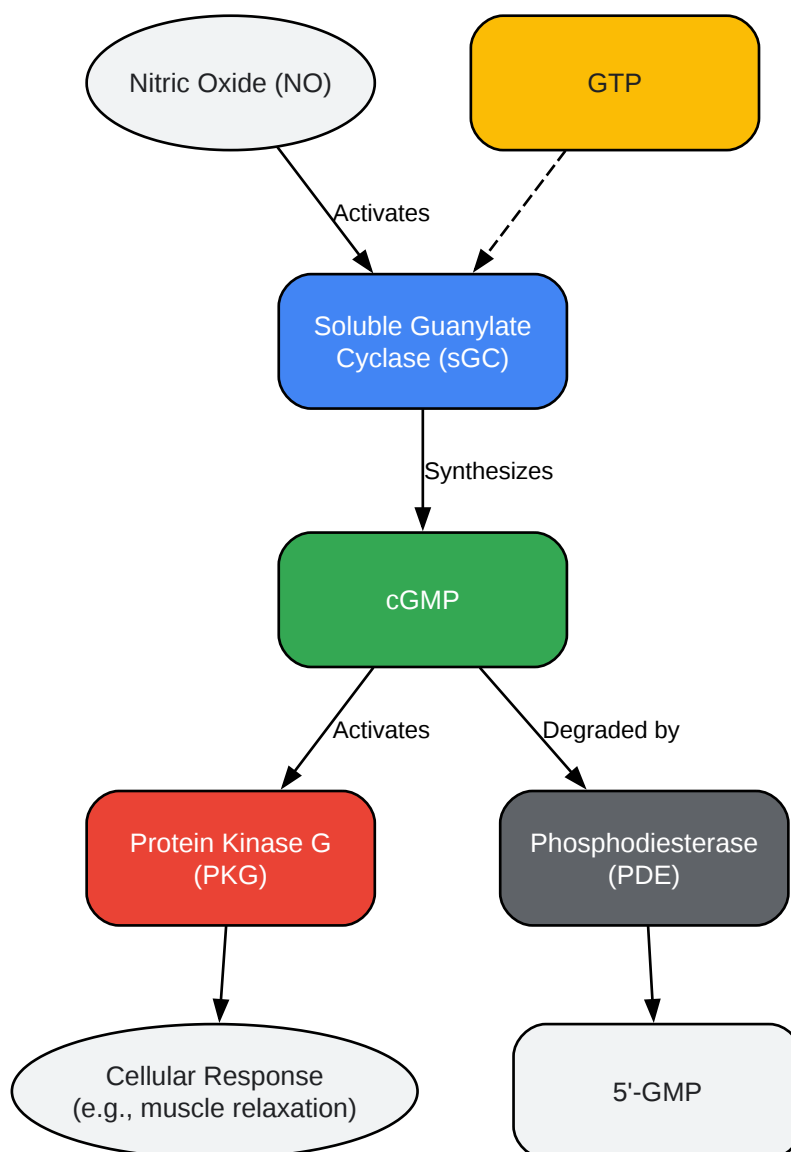


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Purine metabolism pathway showing the synthesis and degradation of guanosine derivatives.

cGMP Signaling Pathway

Cyclic guanosine monophosphate (cGMP) is a critical second messenger involved in various physiological processes, including vasodilation and neuronal function. It is synthesized from GTP by guanylate cyclase and degraded by phosphodiesterases.



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The cGMP signaling cascade, a key pathway in cellular communication.

G-Protein Coupled Receptor (GPCR) Signaling

Guanosine triphosphate (GTP) is essential for the function of G-proteins, which are molecular switches in signal transduction. G-protein coupled receptors (GPCRs) are a large family of transmembrane receptors that detect molecules outside the cell and activate internal signal transduction pathways.



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Workflow of G-Protein Coupled Receptor (GPCR) signal transduction.

Experimental Protocols

Detailed experimental protocols for the synthesis and safety evaluation of Guanosine- $^{13}\text{C}_{10},^{15}\text{N}_5$ are proprietary and not publicly available. Researchers should refer to the documentation provided by the supplier for specific handling and application notes. The primary applications of this compound are in tracer studies for metabolic flux analysis and as an internal standard in quantitative mass spectrometry and NMR-based studies.

Note on Experimental Design: When using Guanosine- $^{13}\text{C}_{10},^{15}\text{N}_5$ in cell culture or in vivo studies, it is crucial to consider the potential for isotopic effects, although for ^{13}C and ^{15}N , these are generally minimal compared to heavier isotopes like deuterium.

Conclusion

Guanosine- $^{13}\text{C}_{10},^{15}\text{N}_5$ is an invaluable tool for researchers in the life sciences. While a complete safety profile is not fully established, adherence to standard laboratory safety protocols is sufficient for handling. The provided data on its physicochemical properties and its central role in key biological pathways underscore its importance in advancing our understanding of cellular metabolism and signal transduction.

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